

Unveiling the Aquatic Toxicity of 1,2,3-Trichlorobenzene: A Technical Guide

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Compound of Interest

Compound Name: 1,2,3-Trichlorobenzene

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This in-depth technical guide provides a comprehensive overview of the toxicity of **1,2,3-Trichlorobenzene** (1,2,3-TCB) to aquatic life. Synthesizing key studies, this document presents quantitative toxicity data, detailed experimental methodologies, and visual representations of assessment workflows and potential toxic pathways to support environmental risk assessment and research activities.

Executive Summary

1,2,3-Trichlorobenzene, a persistent organic pollutant, demonstrates notable toxicity to a range of aquatic organisms, including fish, invertebrates, and algae. Acute exposure to 1,2,3-TCB can lead to mortality, immobilization, and growth inhibition, while chronic exposure may impact reproductive success. This guide consolidates the available ecotoxicological data, offering a standardized point of reference for researchers and professionals in the field.

Quantitative Toxicity Data

The following tables summarize the key acute and chronic toxicity data for **1,2,3-Trichlorobenzene** across various aquatic species.

Acute Toxicity Data for 1,2,3-Trichlorobenzene

Species	Common Name	Endpoint	Duration	Value (µg/L)	Reference
Poecilia reticulata	Guppy	LC50	96-h	340	van Hoogen and Opperhuizen, 1988
Oncorhynchus mykiss	Rainbow Trout	LC50	48-h	710	Calamari et al., 1983[1]
Danio rerio	Zebrafish	LC100	96-h	30,000	ChemicalBook, 2023[2]
Daphnia magna	Water Flea	EC50 (Immobilization)	48-h	460	ChemicalBook, 2023[2]
Daphnia magna	Water Flea	IC50 (Immobilization)	24-h	350	Calamari et al., 1983[1]
Chironomus riparius	Midge	LC50	48-h	1,700	Roghair et al., 1994[1]
Portunus pelagicus	Sand Crab	LC50	96-h	570	Mortimer and Connell, 1994[1]
Pseudokirchneriella subcapitata	Green Algae	EC50 (Growth Inhibition)	96-h	900	Calamari et al., 1983[1]
Nitrosomonas sp.	Nitrifying Bacteria	IC50	24-h	96,000	ChemicalBook, 2023[2]

Chronic Toxicity Data for 1,2,3-Trichlorobenzene

Species	Common Name	Endpoint	Duration	Value (µg/L)	Reference
Daphnia magna	Water Flea	EC50 (Reduced Fertility)	14-d	200	Calamari et al., 1983
Daphnia magna	Water Flea	LOEC	-	80	Roghair et al., 1994 ^[1]
Chironomus riparius	Midge	NOEC	48-h	340	Roghair et al., 1994 ^[1]

Experimental Protocols

The methodologies for the key experiments cited in this guide are based on standardized protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). The following provides a detailed description of the general procedures for acute toxicity testing in fish, aquatic invertebrates, and algae.

Fish Acute Toxicity Test (Following OECD Guideline 203)

The acute toxicity of **1,2,3-Trichlorobenzene** to fish species such as the Guppy (*Poecilia reticulata*) and Rainbow Trout (*Oncorhynchus mykiss*) is determined over a 96-hour exposure period.

- **Test Organisms:** Fish are acclimated to laboratory conditions for at least 12 days. They are held in water of the quality to be used in the test and are fed a suitable diet. Feeding is stopped 24 hours before the start of the test.
- **Test Conditions:** The test is conducted in a static, semi-static, or flow-through system. The test water is dechlorinated tap water or reconstituted water with a pH between 6.0 and 8.5. The temperature is maintained at a constant, appropriate level for the test species (e.g., 23 ± 1 °C for Zebra Danio). The photoperiod is typically 16 hours of light and 8 hours of darkness.
- **Procedure:** A range of 1,2,3-TCB concentrations and a control (without the test substance) are prepared. At least seven fish are randomly allocated to each test chamber. The fish are

not fed during the test. Observations for mortality and clinical signs of toxicity are made at 24, 48, 72, and 96 hours.

- **Data Analysis:** The cumulative mortality at each concentration is recorded, and the 96-hour LC50 (the concentration lethal to 50% of the test organisms) is calculated using appropriate statistical methods, such as probit analysis.

Aquatic Invertebrate Acute Immobilization Test (Following OECD Guideline 202)

The acute toxicity to aquatic invertebrates like *Daphnia magna* is assessed by determining the concentration that causes immobilization.

- **Test Organisms:** Young daphnids (less than 24 hours old) are used for the test. They are cultured in the laboratory under controlled conditions.
- **Test Conditions:** The test is performed in a static system. The test medium is a defined culture medium or natural water of known quality with a pH of 6.0 to 9.0. The temperature is maintained at 20 ± 1 °C, and the photoperiod is 16 hours of light and 8 hours of darkness.
- **Procedure:** A series of test concentrations and a control are prepared. At least 20 daphnids, divided into at least four replicate groups, are exposed to each concentration. The daphnids are not fed during the test. The number of immobilized daphnids (those that are unable to swim within 15 seconds after gentle agitation) is recorded at 24 and 48 hours.
- **Data Analysis:** The percentage of immobilized daphnids at each concentration is calculated. The 48-hour EC50 (the concentration causing immobilization in 50% of the daphnids) is determined using statistical methods like probit analysis.

Algal Growth Inhibition Test (Following OECD Guideline 201)

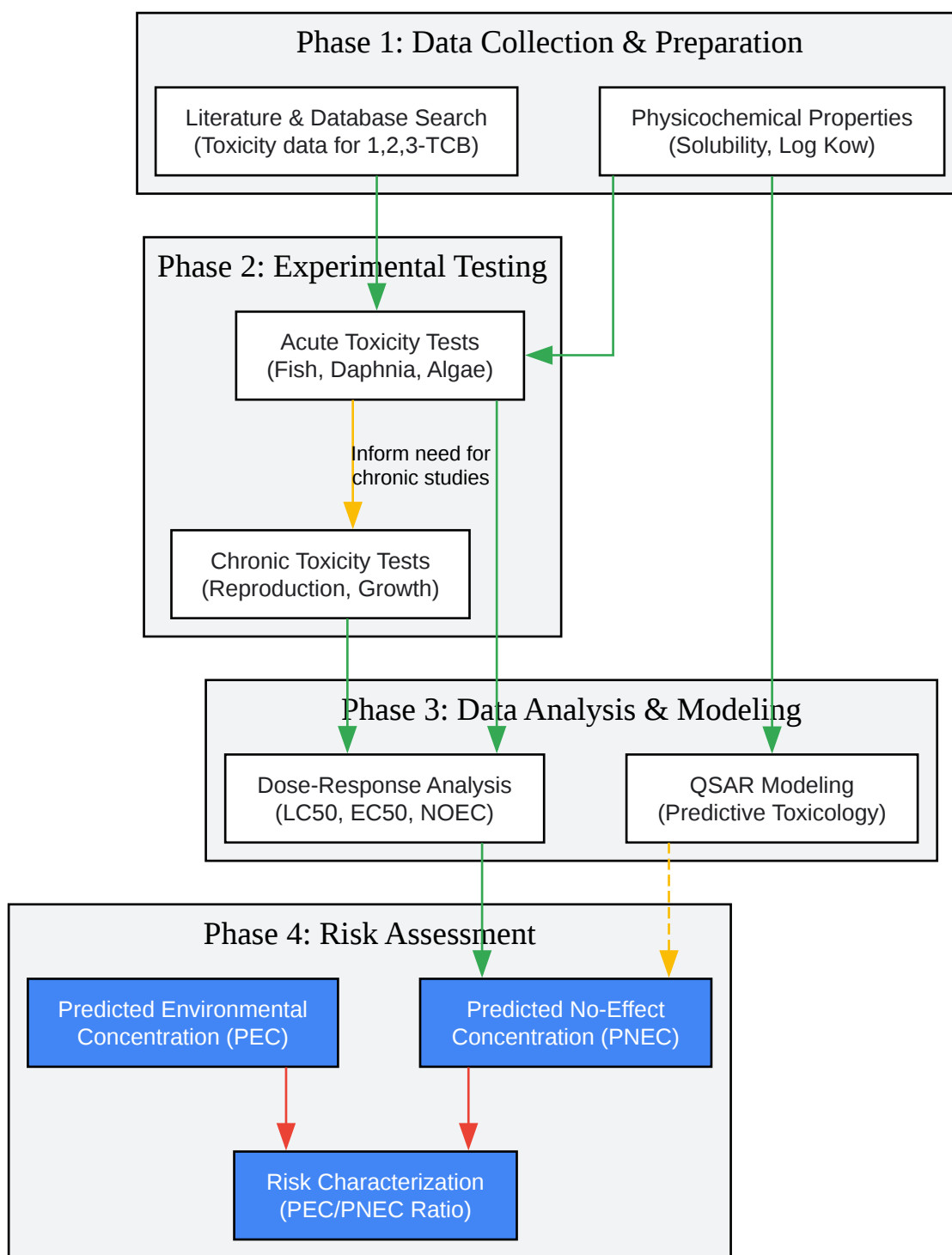
The effect of 1,2,3-TCB on the growth of algae, such as *Pseudokirchneriella subcapitata*, is evaluated over a 72-hour period.

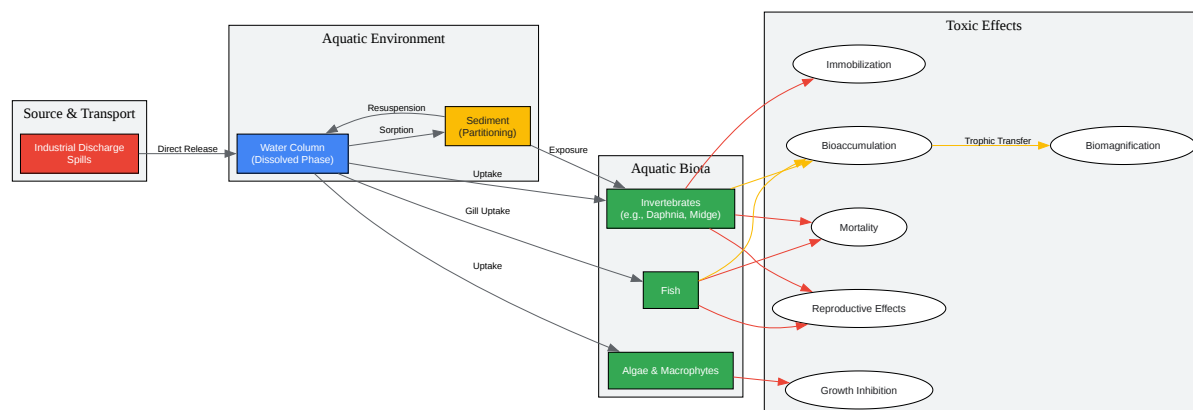
- **Test Organisms:** Exponentially growing cultures of a selected green algae species are used.

- **Test Conditions:** The test is a static test conducted in a nutrient-rich medium. The cultures are maintained at a constant temperature (21-24 °C) and under continuous, uniform illumination.
- **Procedure:** A geometric series of at least five test concentrations and a control are prepared with three replicates per concentration. An inoculum of exponentially growing algae is added to each test flask. The algal biomass is measured at the start of the test and at least daily thereafter for 72 hours. Biomass can be determined by cell counts, or an appropriate surrogate such as fluorescence.
- **Data Analysis:** The average specific growth rate for each concentration is calculated. The percentage inhibition of the growth rate relative to the control is then plotted against the logarithm of the test concentration to determine the 72-hour EC50 (the concentration causing a 50% reduction in growth rate).

Visualizing Aquatic Toxicity Assessment and Pathways

To better understand the process of aquatic toxicity assessment and the potential environmental impact of **1,2,3-Trichlorobenzene**, the following diagrams have been generated.





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- 2. Toxicokinetics of chlorobenzenes in fish | Environmental Toxicology and Chemistry | Oxford Academic [academic.oup.com]

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